

The Ergosterol Pathway: A Prime Target for Antifungal Drug Development

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Compound of Interest

Compound Name: 24(28)-Dehydroergosterol

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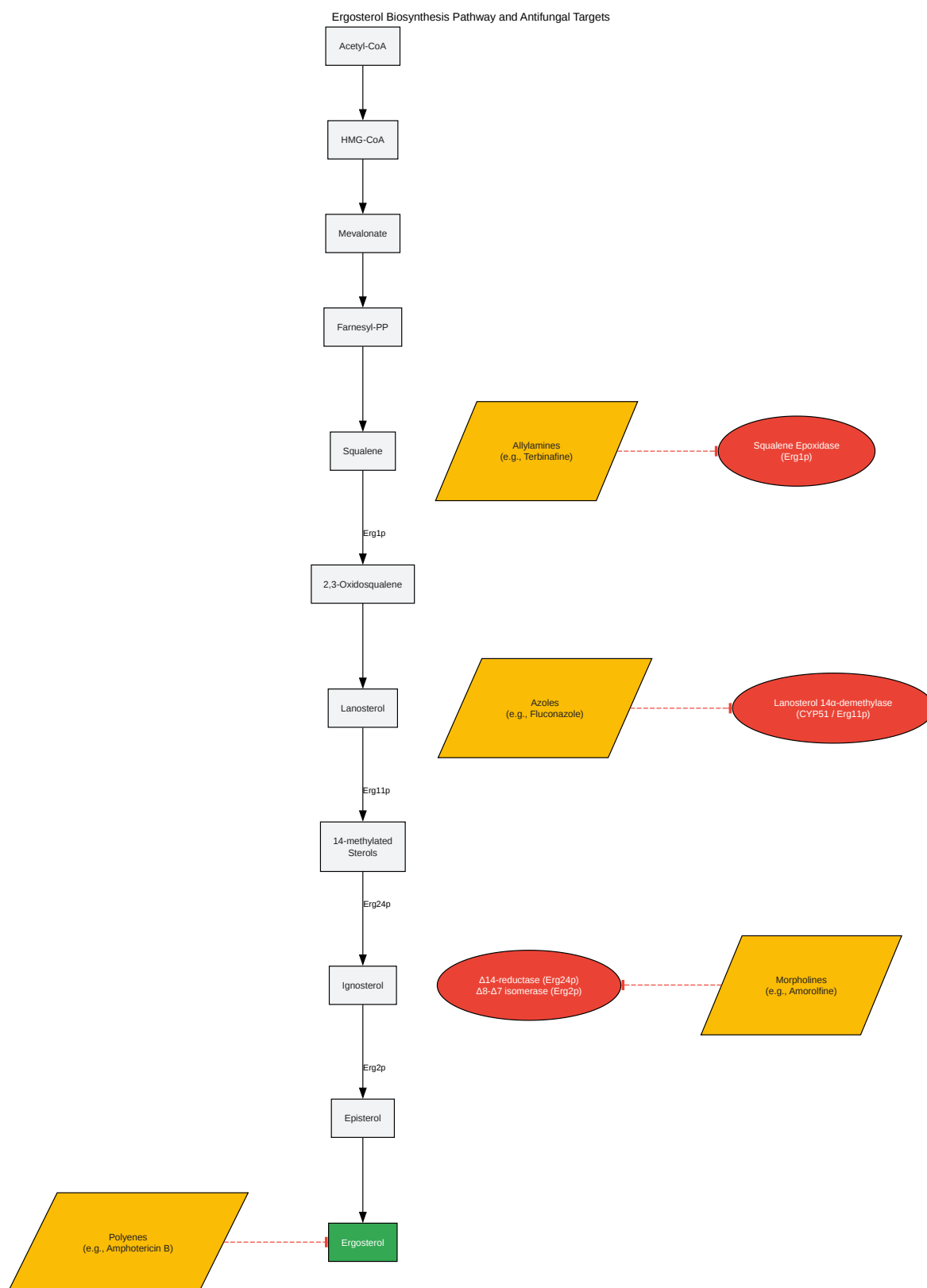
Ergosterol is an essential sterol in fungal cell membranes, analogous to cholesterol in mammalian cells. It plays a critical role in maintaining membrane fluidity, integrity, and the function of membrane-bound proteins. The biosynthetic pathway of ergosterol is a complex, multi-enzyme process that represents a major vulnerability in fungi. Its absence in humans makes the enzymes within this pathway highly attractive targets for the development of selective and effective antifungal therapies. This guide provides a detailed overview of the key enzymatic targets within the ergosterol biosynthesis pathway, the mechanisms of action of major antifungal drug classes, quantitative efficacy data, and detailed experimental protocols for evaluating novel antifungal compounds.

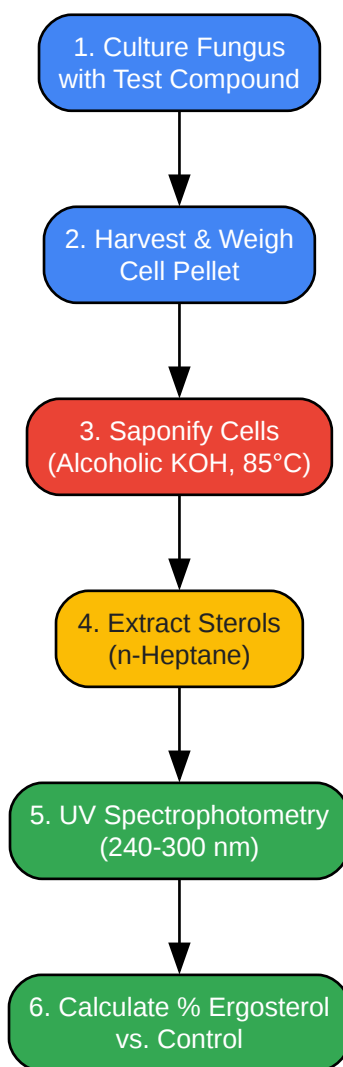
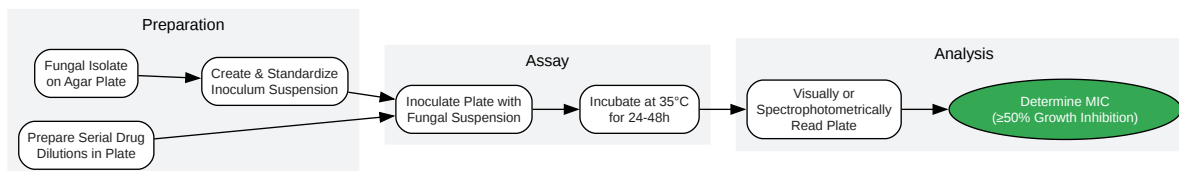
The Ergosterol Biosynthesis Pathway and Its Drug Targets

The synthesis of ergosterol from acetyl-CoA involves a series of enzymatic reactions that can be broadly divided into three stages. Several of these enzymes are targeted by the most clinically significant antifungal drugs.

- Squalene Epoxidase (Erg1p): This enzyme catalyzes the conversion of squalene to 2,3-oxidosqualene, an early and critical step in sterol synthesis. Its inhibition leads to the depletion of downstream sterols and a toxic accumulation of squalene.
- Lanosterol 14 α -demethylase (CYP51/Erg11p): A cytochrome P450 enzyme, this is the most common target in the pathway. It is responsible for the C14-demethylation of lanosterol. Inhibition of this enzyme disrupts the proper formation of the sterol nucleus, leading to the accumulation of toxic 14 α -methylated sterols and depletion of mature ergosterol.
- Sterol Δ 14-reductase (Erg24p) and Sterol Δ 8- Δ 7 isomerase (Erg2p): These enzymes function in the later stages of the pathway, modifying the sterol ring structure. Their inhibition also prevents the formation of functional ergosterol.
- Ergosterol (Direct Targeting): The final product itself is the target of polyene antifungals, which bind directly to it within the membrane.

Below is a diagram illustrating the major steps in the ergosterol biosynthesis pathway and the points of inhibition for different antifungal drug classes.





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